

Proper Disposal of Cerium Molybdate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cerium molybdate

Cat. No.: B12645770

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Essential Safety and Logistical Information for Researchers

Cerium molybdate ($\text{Ce}_2(\text{MoO}_4)_3$) is a chemical compound utilized in various research and development applications. While not classified as a combustible substance, proper handling and disposal are crucial to ensure personnel safety and environmental protection. This guide provides detailed procedures for the safe disposal of **cerium molybdate** in a laboratory setting, adhering to standard safety protocols and regulatory considerations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **cerium molybdate** with appropriate personal protective equipment (PPE). This compound may cause damage to organs through prolonged or repeated exposure.[1] Standard laboratory practice dictates the use of safety glasses or goggles, chemical-resistant gloves, and a lab coat. In situations where dust may be generated, a NIOSH-approved respirator is recommended to prevent inhalation.[2]

In the event of a spill, the primary objective is to clean the area without creating airborne dust. Use dry cleanup methods such as gently sweeping or using a vacuum equipped with a HEPA filter.[3] The collected material should be placed in a clearly labeled, sealed container for disposal. Avoid contact with skin and eyes.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **cerium molybdate**, providing a quick reference for safety and handling.

Property	Value	Source
Chemical Formula	$\text{Ce}_2(\text{MoO}_4)_3$	N/A
CAS Number	13454-70-1	[3]
Melting Point	973 °C / 1783.4 °F	[2]
Solubility	Insoluble in water	[2][4]
OSHA PEL (TWA)	10 mg/m ³	[2]
ACGIH TLV (TWA)	0.5 mg/m ³	[2]
NIOSH REL (TWA)	3 mg/m ³	[2]

Operational Plan for Disposal

The disposal of **cerium molybdate** is governed by federal, state, and local regulations for hazardous waste. In the United States, the Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA). As a solid, insoluble metal compound, **cerium molybdate** waste must be treated as hazardous until proven otherwise.

Experimental Protocol: Waste Characterization

For waste streams containing **cerium molybdate** where the composition is not fully known, a waste characterization must be performed. This typically involves the Toxicity Characteristic Leaching Procedure (TCLP).

Objective: To determine if the waste leaches hazardous constituents at concentrations exceeding regulatory limits.

Methodology (Based on EPA Method 1311 - TCLP):

- A representative sample of the solid waste is obtained.

- The pH of the sample is determined to select the appropriate extraction fluid.
- The solid sample is mixed with an extraction fluid (typically an acetic acid/sodium hydroxide solution) at a 20:1 liquid-to-solid ratio.[5]
- The mixture is agitated in a sealed vessel for 18 hours to simulate landfill leaching.[3][5]
- The mixture is then filtered through a 0.6–0.8 μm glass fiber filter to separate the liquid extract (leachate) from the solid waste.
- The leachate is then analyzed to determine the concentration of cerium, molybdenum, and any other potential contaminants of concern.
- The results are compared to the regulatory limits set by the EPA to determine if the waste is characteristically hazardous.

Step-by-Step Disposal Procedure

The following procedure outlines the steps for the proper disposal of **cerium molybdate** waste from a laboratory setting.

1. Waste Identification and Segregation:

- Identify the waste as solid **cerium molybdate** or materials contaminated with **cerium molybdate** (e.g., contaminated gloves, weigh boats, paper towels).
- Segregate **cerium molybdate** waste from other waste streams, such as liquid, halogenated, or non-hazardous waste, to prevent dangerous reactions.[6]

2. Containerization:

- Place the solid **cerium molybdate** waste into a designated, leak-proof container that is compatible with the chemical. A high-density polyethylene (HDPE) container with a screw-top lid is recommended.
- Ensure the container is in good condition, with no cracks or defects.
- Do not overfill the container; leave at least 10% headspace to allow for expansion.

3. Labeling:

- Label the waste container clearly and accurately as soon as the first particle of waste is added.
- The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Cerium Molybdate**"
 - The specific hazard characteristics (e.g., "Toxic")
 - The date accumulation started.
 - The name and contact information of the generating researcher or lab.

4. Storage (in a Satellite Accumulation Area - SAA):

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area within the laboratory.
- The SAA must be at or near the point of generation and under the control of the operator of the process generating the waste.
- Ensure the storage area is away from incompatible materials.

5. Arranging for Disposal:

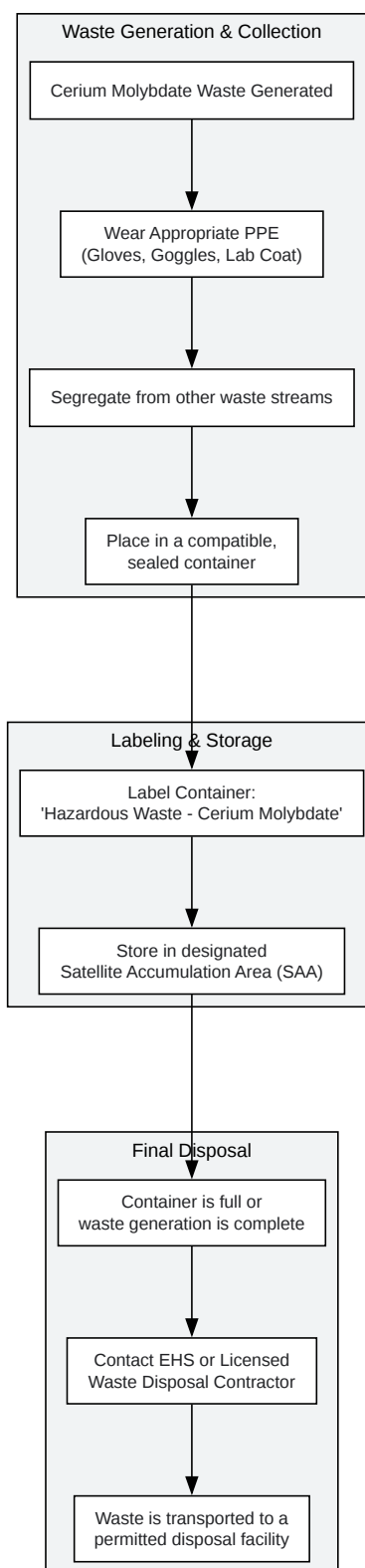
- Once the container is full, or if waste generation is complete, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Do not attempt to dispose of **cerium molybdate** down the drain or in the regular trash.^[2]
- Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve an online form or a direct call to the EHS office.

6. Record Keeping:

- Maintain a log of the hazardous waste generated, including the chemical name, quantity, and date of disposal request. This is part of the "cradle to grave" tracking system for hazardous waste.

Visualization of the Disposal Workflow

The following diagram illustrates the logical flow of the **cerium molybdate** disposal process.



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